

Introduction: The Quinazolinone Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name: 6-Bromo-3-methylquinazolin-4(3H)-one

CAS No.: 57573-59-8

Cat. No.: B1276755

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The quinazolinone core is a nitrogen-containing heterocyclic system composed of a benzene ring fused to a pyrimidine ring. This scaffold is recognized as a "privileged structure" in medicinal chemistry due to its remarkable stability, synthetic accessibility, and its ability to interact with a wide range of biological targets.^{[1][2][3]} Derivatives of quinazolinone exhibit a vast spectrum of pharmacological activities, including anticancer, anti-inflammatory, antibacterial, analgesic, and anticonvulsant properties.^{[1][3][4][5]}

Within this important class of compounds, **6-Bromo-3-methylquinazolin-4(3H)-one** stands out as a key synthetic intermediate. The strategic placement of a bromine atom at the 6-position provides a reactive handle for extensive chemical modification, particularly through modern cross-coupling reactions.^{[2][6]} This allows for the systematic exploration of the chemical space around the quinazolinone core, facilitating the development of novel therapeutic agents with enhanced potency and selectivity. This guide provides a detailed overview of the chemical properties, synthesis, reactivity, and research applications of this versatile building block.

Physicochemical and Structural Properties

The fundamental properties of **6-Bromo-3-methylquinazolin-4(3H)-one** are summarized below. This data provides the foundational information required for its use in a laboratory setting, including reaction planning, purification, and analytical characterization.

Property	Value	Source(s)
CAS Number	57573-59-8	[7][8][9]
Molecular Formula	C ₉ H ₇ BrN ₂ O	[7]
Molecular Weight	239.07 g/mol	[7][9]
Appearance	Off-white to light brown solid	[8]
Purity	Typically ≥98% for commercial grades	[7]
Predicted Boiling Point	364.2 ± 44.0 °C	[8]
Predicted Density	1.65 ± 0.1 g/cm ³	[8]
Predicted pKa	0.90 ± 0.70	[8]
SMILES	<chem>CN1C=NC2=C(C1=O)C=C(C=C2)Br</chem>	[10]
InChI	InChI=1S/C9H7BrN2O/c1-12-5-11-8-3-2-6(10)4-7(8)9(12)13/h2-5H,1H3	[7][8]
InChI Key	MCSVSXROESVYLR-UHFFFAOYSA-N	[7][8][10]

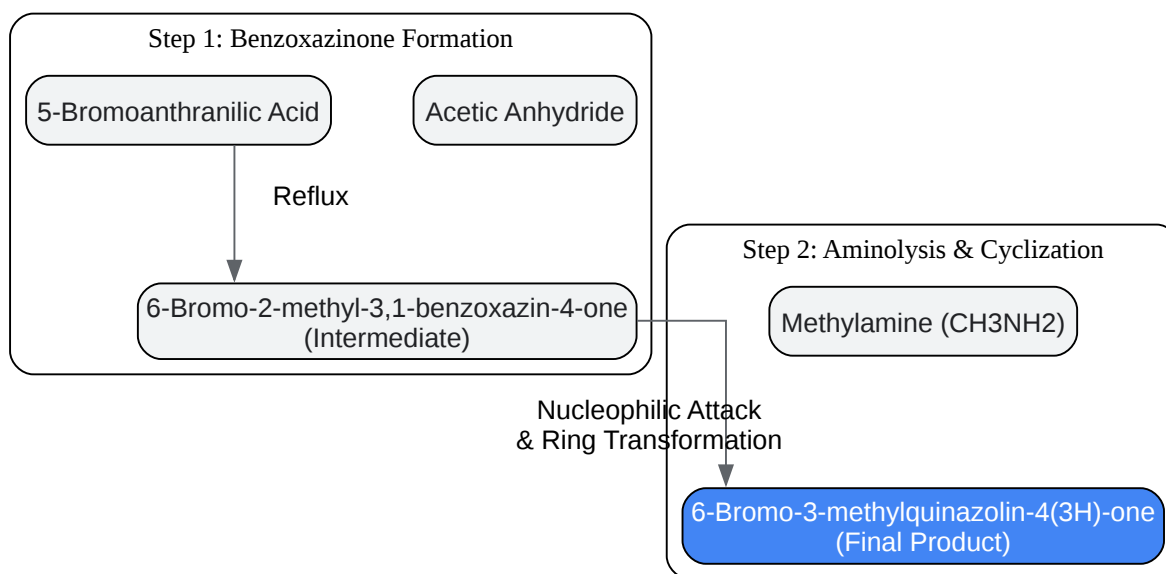
Synthesis Methodology

The synthesis of 4(3H)-quinazolinones typically originates from readily available anthranilic acid derivatives. For **6-Bromo-3-methylquinazolin-4(3H)-one**, a robust and logical synthetic pathway involves a two-step process starting from 5-bromoanthranilic acid.

Conceptual Synthetic Workflow

The causality behind this experimental design is straightforward:

- **Formation of the Benzoxazinone Intermediate:** The initial step involves the cyclization of 5-bromoanthranilic acid. Acetic anhydride serves a dual purpose: it acts as the source for the C2-methyl group and as a dehydrating agent to facilitate the ring closure, forming the more reactive 6-bromo-2-methyl-3,1-benzoxazin-4-one. This intermediate is primed for nucleophilic attack.[\[11\]](#)
- **Aminolysis and Ring Transformation:** The benzoxazinone ring is readily opened by primary amines. Introducing methylamine attacks the carbonyl carbon, leading to the opening of the oxazinone ring, followed by intramolecular cyclization and dehydration to yield the thermodynamically stable N3-methylated quinazolinone ring.[\[12\]](#) This method ensures regioselective methylation at the N3 position.



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Caption: Synthetic workflow for **6-Bromo-3-methylquinazolin-4(3H)-one**.

Detailed Experimental Protocol

Step 1: Synthesis of 6-bromo-2-methyl-3,1-benzoxazin-4-one

- To a round-bottom flask, add 5-bromoanthranilic acid (1 equivalent).
- Add an excess of acetic anhydride (e.g., 5-10 equivalents).
- Heat the mixture to reflux for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the cooled mixture into ice-cold water with stirring to precipitate the product and hydrolyze the excess acetic anhydride.
- Filter the resulting solid, wash thoroughly with cold water, and dry under vacuum to yield the crude 6-bromo-2-methyl-3,1-benzoxazin-4-one intermediate. Recrystallization from a suitable solvent like ethanol can be performed if higher purity is needed.

Step 2: Synthesis of **6-Bromo-3-methylquinazolin-4(3H)-one**

- Dissolve the 6-bromo-2-methyl-3,1-benzoxazin-4-one intermediate (1 equivalent) in a suitable solvent such as ethanol or glacial acetic acid.[\[13\]](#)
- Add an aqueous solution of methylamine (e.g., 40% in H₂O, 1.5-2.0 equivalents) dropwise to the solution at room temperature.
- Heat the reaction mixture to reflux for 4-8 hours, monitoring the reaction by TLC.
- Upon completion, cool the reaction mixture and pour it into crushed ice.
- The precipitated solid is collected by filtration, washed with water, and dried.
- The crude product can be purified by recrystallization from ethanol to afford pure **6-Bromo-3-methylquinazolin-4(3H)-one**.

Chemical Reactivity and Derivatization Potential

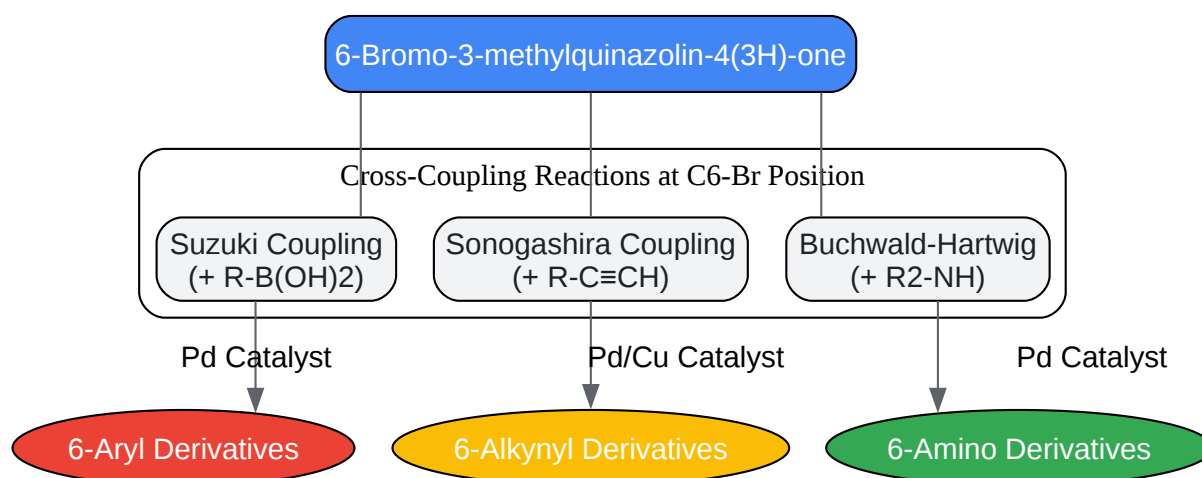
The true value of **6-Bromo-3-methylquinazolin-4(3H)-one** in drug discovery lies in its potential for derivatization. The C6-bromo substituent is the primary site for introducing molecular diversity.

Primary Reaction Site: The C6-Bromine

The bromine atom on the aromatic ring is an excellent leaving group for transition-metal-catalyzed cross-coupling reactions. This allows for the creation of new carbon-carbon or carbon-heteroatom bonds, enabling the synthesis of large libraries of analogues for structure-activity relationship (SAR) studies.

Key Derivatization Reactions:

- Suzuki-Miyaura Coupling: Reaction with various aryl or heteroaryl boronic acids in the presence of a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$) and a base (e.g., K_2CO_3 or Na_2CO_3) to introduce new aromatic systems at the 6-position.^[14]
- Heck Coupling: Reaction with alkenes to introduce vinyl groups.
- Sonogashira Coupling: Reaction with terminal alkynes to install alkynyl moieties.
- Buchwald-Hartwig Amination: Reaction with amines to form 6-amino-substituted quinazolinones.



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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Quinazolinone and quinazoline derivatives: recent structures with potent antimicrobial and cytotoxic activities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Quinazolinones, the Winning Horse in Drug Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. mediresonline.org \[mediresonline.org\]](#)
- [6. 6-Bromo quinazoline derivatives as cytotoxic agents: design, synthesis, molecular docking and MD simulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. 6-Bromo-3-methylquinazolin-4\(3H\)-one | CymitQuimica \[cymitquimica.com\]](#)
- [8. 6-BROMO-3-METHYLQUINAZOLIN-4\(3H\)-ONE | 57573-59-8 \[amp.chemicalbook.com\]](#)
- [9. scbt.com \[scbt.com\]](#)
- [10. jk-sci.com \[jk-sci.com\]](#)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [12. ptfarm.pl \[ptfarm.pl\]](#)
- [13. scispace.com \[scispace.com\]](#)
- [14. iris.cnr.it \[iris.cnr.it\]](#)
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